

CARM1-IN-3 dihydrochloride solubility in DMSO and water

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Compound of Interest

Compound Name: CARM1-IN-3 dihydrochloride

Cat. No.: B15587501

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Technical Support Center: CARM1-IN-3 Dihydrochloride

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **CARM1-IN-3 dihydrochloride**. Below you will find solubility data, troubleshooting guides, and experimental protocols to facilitate your research.

Solubility Data

CARM1-IN-3 dihydrochloride exhibits solubility in both DMSO and water, requiring sonication for complete dissolution.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	50	103.85	Ultrasonic treatment is necessary. [1] [2]
Water	50	103.85	Ultrasonic treatment is necessary. [1] [2]

Frequently Asked Questions (FAQs) & Troubleshooting

This section addresses common issues that may arise during the handling and use of **CARM1-IN-3 dihydrochloride**.

Q1: My **CARM1-IN-3 dihydrochloride** is not fully dissolving in DMSO or water, even after vortexing.

A1: **CARM1-IN-3 dihydrochloride** requires sonication to fully dissolve.^{[1][2]} If you have vortexed the solution and solid particles are still visible, please follow these steps:

- Place the vial in an ultrasonic bath.
- Sonicate the solution until all solid material has dissolved.
- Visually inspect the solution to ensure it is clear and free of particulates.
- If precipitation occurs upon cooling, gentle warming and further sonication may be required.^[3]

Q2: After storing my stock solution at -20°C or -80°C, I see a precipitate. What should I do?

A2: It is common for compounds to precipitate out of solution at low temperatures. To redissolve the compound, you can warm the vial to room temperature and sonicate until the solution is clear.^[3] To prevent repeated freeze-thaw cycles which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes.^[4]

Q3: What are the recommended storage conditions for **CARM1-IN-3 dihydrochloride**?

A3:

- Solid Form: Store at 4°C in a sealed container, away from moisture.^{[1][2]}
- In Solvent: Store stock solutions at -80°C for up to 6 months or at -20°C for up to 1 month.^[1]
^[4] Ensure the container is sealed to prevent moisture absorption.

Q4: For my cell-based assays, what is the maximum recommended concentration of DMSO in the final culture medium?

A4: For most cell lines, the final concentration of DMSO should not exceed 0.1%. Higher concentrations can have cytotoxic effects. It is always recommended to include a vehicle control (media with the same final concentration of DMSO) in your experiments to account for any solvent effects.

Q5: Should I filter-sterilize the solution after preparation?

A5: If you prepare a stock solution in water, it is recommended to dilute it to the working concentration and then sterilize it by passing it through a 0.22 μm filter before adding it to your cell culture.^[4] For DMSO stock solutions, filtration is generally not necessary if sterile DMSO and aseptic techniques are used. The final diluted solution in the culture medium will be sufficiently sterile for most applications.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

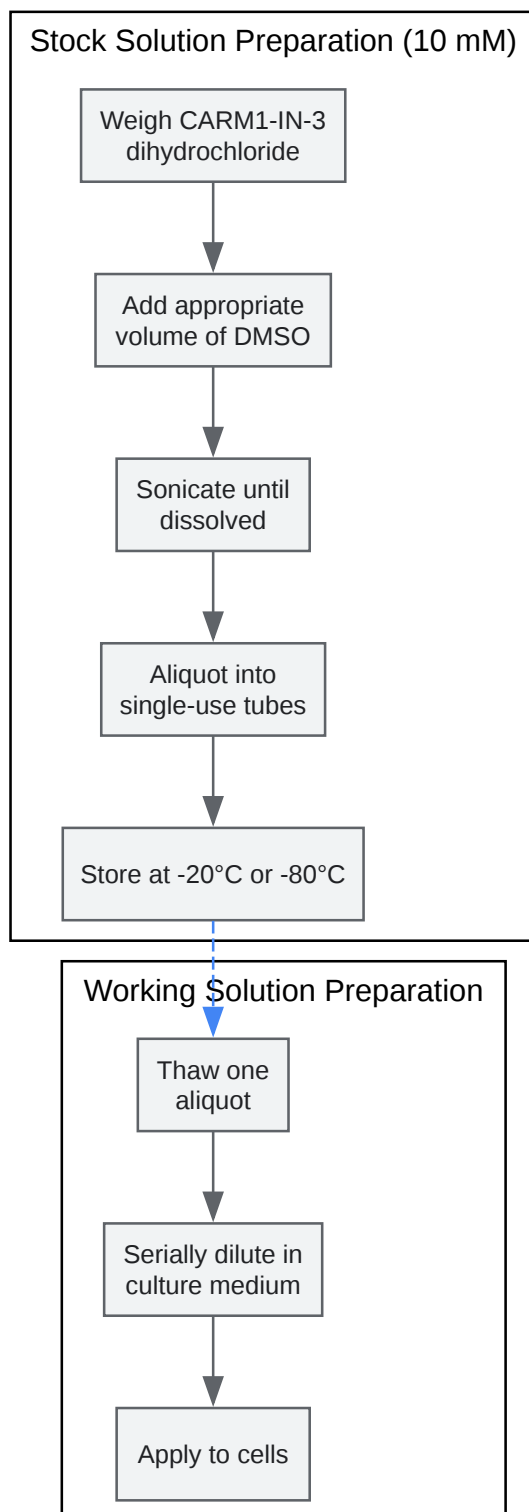
- **Weighing:** Accurately weigh the required amount of **CARM1-IN-3 dihydrochloride** (Molecular Weight: 481.46 g/mol) in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.81 mg of the compound.
- **Solvent Addition:** Add the calculated volume of sterile DMSO to the tube. For a 10 mM stock solution from 4.81 mg of compound, add 1 mL of DMSO.
- **Dissolution:** Vortex the tube briefly and then place it in an ultrasonic bath. Sonicate until the compound is completely dissolved, resulting in a clear solution.
- **Storage:** Aliquot the stock solution into smaller, single-use sterile tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[4]

Protocol 2: Preparation of Working Solutions for Cell Culture

- Thawing: Thaw a single aliquot of the 10 mM **CARM1-IN-3 dihydrochloride** stock solution at room temperature.
- Dilution: Serially dilute the stock solution with sterile cell culture medium to achieve the desired final concentration for your experiment. For example, to prepare a 10 μ M working solution, you can perform a 1:1000 dilution of the 10 mM stock solution in your culture medium.
- Application: Add the final working solution to your cells. Ensure the final DMSO concentration is kept to a minimum (ideally $\leq 0.1\%$).

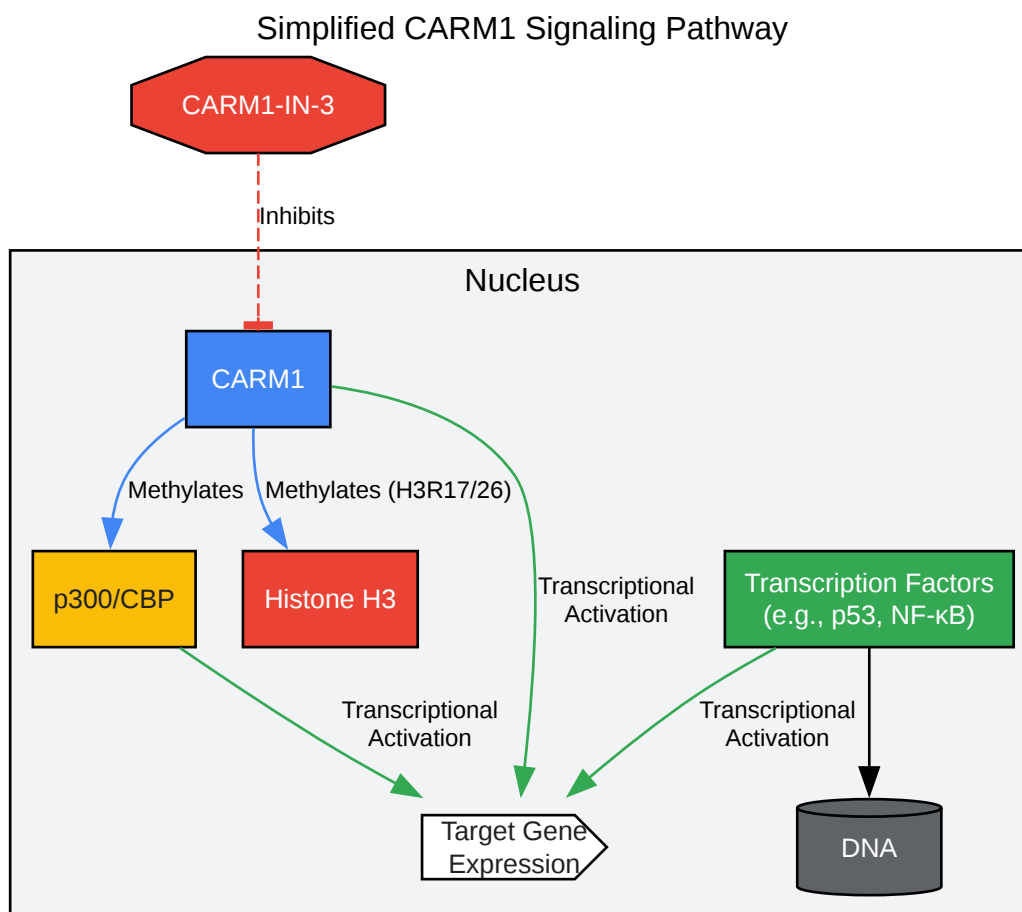
Visualized Workflows and Signaling Pathways

Experimental Workflow: Solution Preparation



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Caption: Workflow for preparing stock and working solutions of **CARM1-IN-3 dihydrochloride**.



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Caption: CARM1 acts as a transcriptional coactivator by methylating histones and other proteins.

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